

An In-depth Technical Guide to 2,3-Dimethyl-4-propylheptane

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Compound of Interest

Compound Name: 2,3-Dimethyl-4-propylheptane

Cat. No.: B14561735

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific literature and experimental data for **2,3-Dimethyl-4-propylheptane** are exceedingly scarce. This document provides a comprehensive overview of its molecular structure and computed properties based on available chemical database information. Due to the absence of published research, sections on experimental protocols and biological activity are presented as generalized examples for a molecule of this class, and are not based on studies of **2,3-Dimethyl-4-propylheptane** itself.

Introduction

2,3-Dimethyl-4-propylheptane is a saturated branched-chain alkane. Its molecular structure consists of a seven-carbon heptane backbone with two methyl groups at positions 2 and 3, and a propyl group at position 4. As a simple hydrocarbon, it lacks functional groups that would typically confer significant biological activity or make it a primary candidate for drug development. This guide summarizes the known structural and physical data and provides a theoretical framework for its experimental characterization.

Molecular Structure and Identification

The fundamental identity of **2,3-Dimethyl-4-propylheptane** is established through its structural and molecular formulas, and various chemical identifiers.

IUPAC Name and Synonyms

- IUPAC Name: **2,3-dimethyl-4-propylheptane**[\[1\]](#)[\[2\]](#)
- Synonyms: Heptane, 2,3-dimethyl-4-propyl-

Molecular Formula and Weight

- Molecular Formula: C₁₂H₂₆[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 170.33 g/mol [\[1\]](#)[\[2\]](#)

Chemical Identifiers

A comprehensive list of identifiers is crucial for database searches and regulatory purposes.

Identifier	Value
CAS Number	62185-30-2 [2]
PubChem CID	53428958 [2]
InChI	InChI=1S/C12H26/c1-6-8-12(9-7-2)11(5)10(3)4/h10-12H,6-9H2,1-5H3 [2]
InChIKey	AZUDVOIXPNEOLR-UHFFFAOYSA-N [2]
SMILES	CCCC(CCC)C(C)C(C(C)C) [2]

Molecular Structure Diagram

The 2D chemical structure of **2,3-Dimethyl-4-propylheptane** illustrates the connectivity of its atoms.



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References

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